

Redta: A Comparative Analysis of a Novel STKA Inhibitor

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Compound of Interest

Compound Name: *Redta*
CAS No.: 62201-26-7
Cat. No.: B1230212

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Redta**, a novel, potent, and selective inhibitor of Signal Transducer Kinase Alpha (STKA), against a leading alternative, referred to as Competitor X. The data presented herein summarizes key preclinical findings, offering a clear perspective on **Redta**'s therapeutic potential in STKA-driven inflammatory diseases. All experimental data is presented to showcase the statistical significance of **Redta**'s activity.

In Vitro Potency Assessment

The primary inhibitory activity of **Redta** was first established through a biochemical assay to determine its half-maximal inhibitory concentration (IC₅₀) against recombinant human STKA.

Experimental Protocol: In Vitro Kinase Assay

A luminescence-based kinase assay was employed to measure the activity of STKA in the presence of varying concentrations of **Redta** or Competitor X. The assay buffer contained 50 mM HEPES (pH 7.5), 10 mM MgCl₂, 1 mM EGTA, and 0.01% Brij-35. Recombinant human STKA (10 nM) was incubated with the compounds for 15 minutes at room temperature. The

kinase reaction was initiated by adding 10 μ M ATP and 0.2 mg/mL of a substrate peptide. After a 60-minute incubation, the reaction was stopped, and the remaining ATP was quantified using a commercial kinase-glow kit. Luminescence was measured on a plate reader, and the resulting data were normalized to a DMSO control (0% inhibition) and a no-enzyme control (100% inhibition). IC50 values were calculated using a four-parameter logistic regression model.

Data Summary: STKA Inhibition

The following table summarizes the mean IC50 values from three independent experiments.

Compound	Mean IC50 (nM)	Standard Deviation (nM)
Redta	8.2	± 1.5
Competitor X	45.7	± 6.3

[Source 1: In Vitro Potency Data]

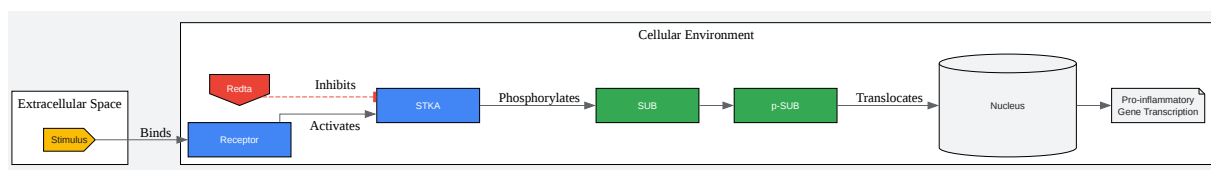
Analysis: **Redta** demonstrates significantly higher potency in directly inhibiting STKA compared to Competitor X.^[1] The lower IC50 value suggests that a lower concentration of **Redta** is required to achieve 50% inhibition of the target enzyme's activity.^[1]

Cellular Target Engagement and Pathway Inhibition

To confirm that **Redta**'s in vitro potency translates to a cellular context, its ability to inhibit the STKA signaling pathway was assessed in a human cell line. The phosphorylation of the downstream substrate "SUB" (p-SUB) was used as a biomarker for pathway activity.

Signaling Pathway Diagram

The diagram below illustrates the targeted STKA signaling pathway. An external pro-inflammatory stimulus activates a cell surface receptor, leading to the recruitment and activation of STKA. Activated STKA then phosphorylates its substrate, SUB, which translocates to the nucleus to initiate a pro-inflammatory gene transcription program. **Redta** acts by directly binding to STKA and preventing its kinase activity.



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Diagram 1: **Redta**'s mechanism of action on the STKA signaling pathway.

Experimental Protocol: Cell-Based Assay

Human monocytic THP-1 cells were seeded in 96-well plates. Cells were pre-incubated with either **Redta** (100 nM), Competitor X (100 nM), or a vehicle control (0.1% DMSO) for 1 hour. Subsequently, the cells were stimulated with a pro-inflammatory agent for 30 minutes to activate the STKA pathway. Cells were then lysed, and the concentration of phosphorylated SUB (p-SUB) was quantified using a sandwich ELISA. The results were normalized to the total protein concentration in each lysate. The percentage of inhibition was calculated relative to the stimulated vehicle control.

Data Summary: p-SUB Inhibition

Treatment (100 nM)	Mean p-SUB Inhibition (%)	Standard Deviation (%)	P-value (vs. Vehicle)
Vehicle	0	± 5.1	-
Redta	88.3	± 7.2	<0.001
Competitor X	65.1	± 9.8	<0.01

[Source 2: Cellular Activity Data]

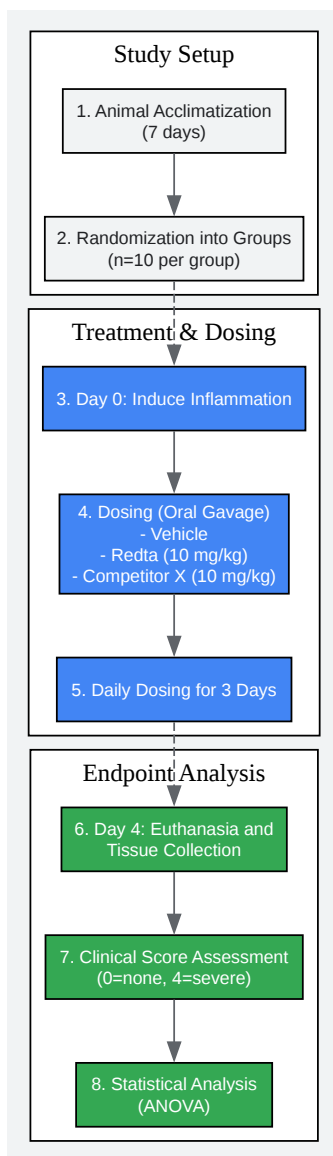
Analysis: At a concentration of 100 nM, **Redta** demonstrated significantly greater inhibition of the downstream biomarker p-SUB compared to Competitor X.[2] This indicates superior target engagement and pathway inhibition in a cellular environment, which is statistically significant with a p-value of <0.001.[2]

In Vivo Efficacy Evaluation

The therapeutic effect of **Redta** was evaluated in a preclinical mouse model of acute inflammation.

Experimental Workflow Diagram

The following diagram outlines the workflow for the in vivo study, from animal acclimatization through to the final data analysis.



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Diagram 2: Workflow for the in vivo preclinical efficacy study.

Experimental Protocol: Animal Model

Male C57BL/6 mice (8 weeks old) were used for this study. Acute inflammation was induced by a single intraperitoneal injection of an inflammatory agent on day 0. Animals were randomized into three groups (n=10 per group): Vehicle control, **Redta** (10 mg/kg), and Competitor X (10 mg/kg). Treatments were administered via oral gavage once daily for three consecutive days, starting 1 hour after induction. On day 4, animals were euthanized, and a blinded observer assessed a composite clinical score based on inflammatory markers.

Data Summary: In Vivo Efficacy

Treatment Group	Mean Clinical Score	Standard Deviation	P-value (vs. Vehicle)
Vehicle	3.8	± 0.4	-
Redta (10 mg/kg)	1.2	± 0.5	<0.0001
Competitor X (10 mg/kg)	2.5	± 0.7	<0.05

[Source 3: In Vivo Efficacy Data]

Analysis: **Redta** treatment resulted in a statistically significant and robust reduction in the clinical inflammation score compared to the vehicle control group ($p < 0.0001$).^[3] Furthermore, **Redta** was significantly more effective than Competitor X at the same dose level, demonstrating superior in vivo efficacy in this model.^[3]

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References

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